

Proper Disposal Procedures for Methyl Melissate

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Compound of Interest

Compound Name: **Melissate**

Cat. No.: **B1234502**

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Methyl Melissate**. Adherence to these procedural guidelines is critical for ensuring laboratory safety and environmental responsibility.

Immediate Safety and Logistical Information

Methyl **melissate** is not classified as a hazardous substance under OSHA 29 CFR 1910.1200. [1] However, standard laboratory chemical handling and disposal protocols should be followed. All waste disposal must comply with local, state, and federal regulations.[1]

Key Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses and gloves, when handling **Methyl Melissate**.
- Ventilation: Use in a well-ventilated area.
- Ignition Sources: As it is a combustible solid, avoid generating dust clouds which may form explosive mixtures with air.[1] Keep away from open flames and other ignition sources.[1]
- Spills: In case of a minor spill, clean up immediately. For major spills, evacuate the area and alert emergency responders.[1]

Quantitative Data

The following table summarizes the key physical and chemical properties of Methyl **Melissate** relevant to its handling and disposal.

Property	Value	Reference
Molecular Formula	C ₃₁ H ₆₂ O ₂	[2]
Molecular Weight	466.83 g/mol	[2]
Appearance	White solid	[1]
Water Solubility	Insoluble	[1]
Hazard Classification	Not considered a hazardous substance	[1]

Disposal Protocols

The following step-by-step procedure outlines the recommended disposal plan for Methyl **Melissate**.

Step 1: Waste Identification and Segregation

- Identify Waste: Clearly identify the waste as Methyl **Melissate**.
- Segregate: Do not mix Methyl **Melissate** waste with hazardous waste streams (e.g., halogenated solvents, heavy metals). It should be collected in a dedicated, clearly labeled waste container.

Step 2: Waste Collection and Storage

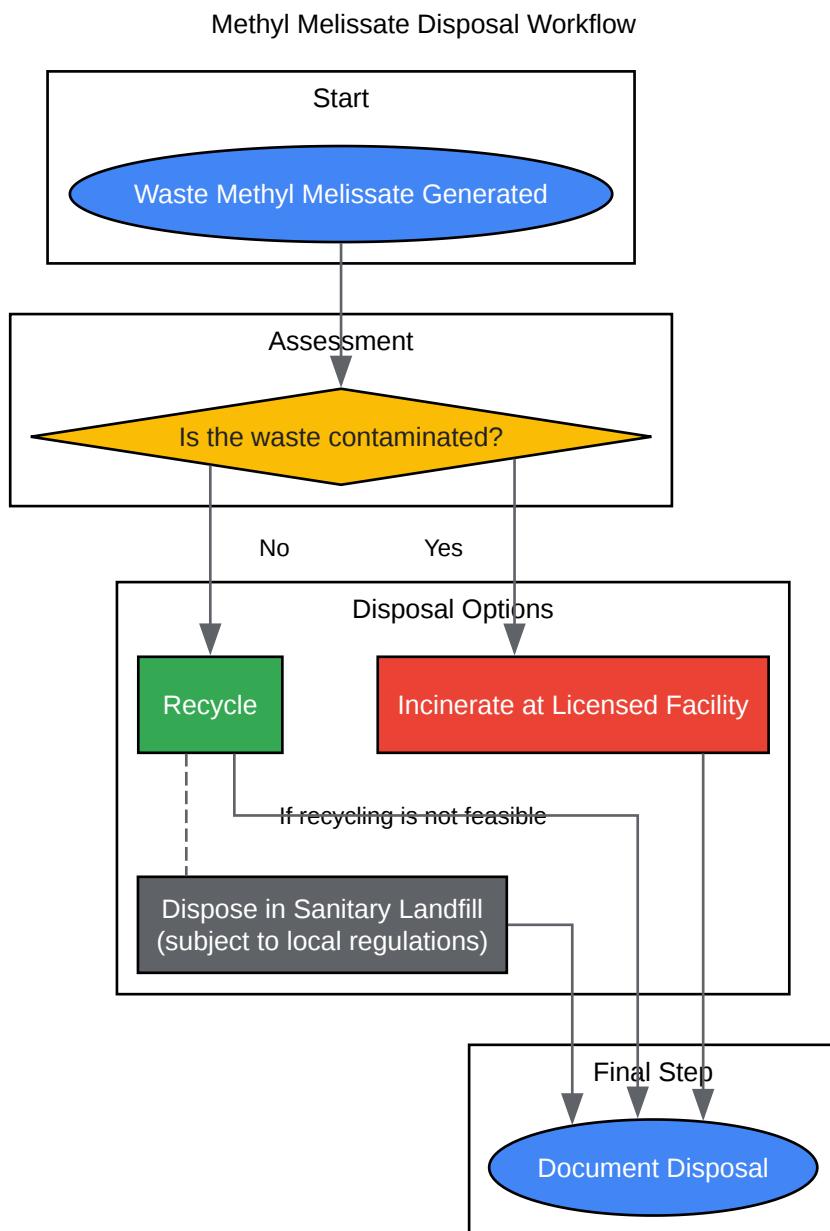
- Container: Use a well-sealed, chemically compatible container for waste collection.
- Labeling: Label the container clearly as "Non-hazardous Waste: Methyl **Melissate**".
- Storage: Store the waste container in a designated, well-ventilated, and cool area away from ignition sources.

Step 3: Disposal Pathway Determination

- Consult Local Regulations: Before disposal, consult your institution's Environmental Health and Safety (EHS) department or local waste management authority to confirm the appropriate disposal pathway for non-hazardous chemical waste.[\[1\]](#)
- Recycling: If the material is unused or uncontaminated, explore recycling options.[\[1\]](#)
- Incineration: For contaminated or used Methyl **Melissate**, incineration at a licensed facility is a potential disposal option.
- Landfill: As a last resort for uncontaminated material, disposal in a sanitary landfill may be permissible, subject to local regulations.

Diagrams

Methyl Melissate Disposal Workflow



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Caption: Logical workflow for the proper disposal of Methyl **Melissate**.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. scbt.com [scbt.com]
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